

6-Azaspiro[3.5]nonane hydrochloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 6-Azaspiro[3.5]nonane
hydrochloride

CAS No.: 71873-27-3

Cat. No.: B3429074

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Technical Monograph: 6-Azaspiro[3.5]nonane Hydrochloride

Chemical Architecture & Significance

Identity: **6-Azaspiro[3.5]nonane hydrochloride** Synonyms: 6-Azaspiro[3.5]nonane HCl; Spiro[3.5]nonan-6-amine hydrochloride (derivative naming). CAS Registry Number: Note: Specific CAS numbers vary by salt form and vendor (e.g., free base vs. HCl). Verify batch-specific CoA. Molecular Formula: $C_8H_{15}N \cdot HCl$ Molecular Weight: 161.67 g/mol (Salt); 125.21 g/mol (Free Base)

The "Spiro Effect" in Drug Design

In modern medicinal chemistry, 6-Azaspiro[3.5]nonane represents a critical "Escape from Flatland" motif. Unlike planar aromatic rings, this spirocyclic scaffold introduces defined three-dimensionality (sp^3 character) without significantly increasing molecular weight.

- **Vectorial Exploration:** The spiro-fusion forces the piperidine-like ring into a specific conformation, altering the exit vectors of substituents compared to standard piperidines.
- **Lipophilicity Modulation:** The high fraction of saturated carbons (F_{sp^3}) typically lowers logP and improves aqueous solubility compared to aromatic analogs, enhancing ADME profiles [1].

Critical Safety Profile (GHS & Laboratory Context)

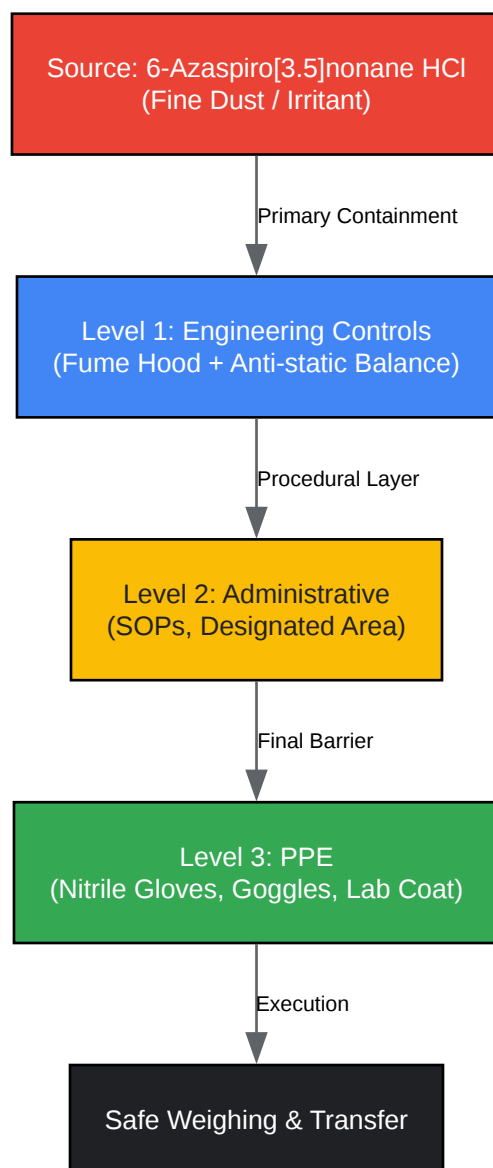
Standard SDSs list hazards; this section explains the causality and mitigation.

Hazard Identification (GHS Classification)

Hazard Class	Category	Statement	Mechanism of Action
Skin Irritation	Cat. 2	H315: Causes skin irritation	Amine salts can hydrolyze on moist skin to release the free base (alkaline), causing pH-mediated tissue damage.
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation	Direct cytotoxic effect of the ammonium salt on corneal epithelium; high osmotic stress.
STOT-SE	Cat. 3	H335: May cause respiratory irritation	Inhalation of fine dust triggers mucosal inflammation in the upper respiratory tract.

Hierarchy of Controls: Handling Workflow

The following diagram illustrates the mandatory safety logic for handling this compound, prioritizing engineering controls over PPE.



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Figure 1: Risk Mitigation Workflow. Note that PPE is the last line of defense; containment (fume hood) is primary.

Physicochemical Stability & Storage

Hygroscopicity: High. The hydrochloride salt is prone to absorbing atmospheric moisture, which can lead to "clumping" and stoichiometry errors during weighing. Self-Validating Storage Protocol:

- Container: Amber glass vial with a Teflon-lined cap.

- Environment: Store under inert atmosphere (Argon/Nitrogen) if possible, or in a desiccator.
- Temperature: 2–8°C (Refrigerate).
- Verification: Before use, inspect visually. If the powder has turned to a gum or paste, perform a ^1H -NMR in D_2O to check for hydrolysis or degradation, though water absorption is the most likely issue.

Technical Application: Experimental Protocols

Protocol A: Free-Basing (Salt Break)

Why this matters: The HCl salt is stable for storage, but the nitrogen is non-nucleophilic in this form. To use 6-Azaspiro[3.5]nonane in $\text{S}_{\text{N}}2$ or amidation reactions, you must liberate the free amine.

Reagents:

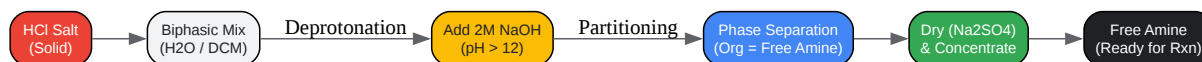
- 6-Azaspiro[3.5]nonane HCl[1][2][3][4]
- 2M NaOH (aq) or Saturated Na_2CO_3
- Dichloromethane (DCM) or 2-MeTHF
- Brine (Sat. NaCl)

Step-by-Step Methodology:

- Dissolution: Suspend the HCl salt in a minimal amount of water.
- Basification: Slowly add 2M NaOH (approx. 2.5 equivalents) while stirring.
 - Checkpoint: Monitor pH. It must reach >12 to ensure complete deprotonation.
- Extraction: Add DCM (equal volume to aqueous phase). Shake vigorously and separate layers.
 - Note: The spirocyclic amine is moderately polar. Perform 3x extractions to maximize yield.

- Drying: Dry combined organic layers over anhydrous Na_2SO_4 .
- Concentration: Remove solvent under reduced pressure (keep bath $<30^\circ\text{C}$ as free amines can be volatile).

Visual Workflow: Free-Basing



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Figure 2: Salt-Break Workflow. Critical Control Point: Ensure pH > 12 before extraction.

Protocol B: Amide Coupling (General Procedure)

Context: Attaching the spiro-core to a carboxylic acid scaffold.

- Activation: Dissolve the carboxylic acid partner (1.0 equiv) in DMF. Add HATU (1.1 equiv) and DIPEA (3.0 equiv). Stir for 5 mins.
 - Why DIPEA? Even if using the free base, excess base scavenges any residual acid or HOBT byproducts.
- Addition: Add 6-Azaspiro[3.5]nonane (Free base or HCl salt).
 - Modification: If using the HCl salt directly, increase DIPEA to 4.0 equiv to perform an in situ salt break.
- Monitoring: Monitor via LC-MS. The spiro-amine typically elutes earlier than aromatic amines due to higher polarity.

Emergency Response & Toxicology

In case of exposure, immediate action mitigates long-term damage.

Exposure Route	Immediate Action	Medical Rationale
Eye Contact	Rinse with water for 15+ mins. Lift eyelids.	Amine salts are caustic. Immediate dilution prevents corneal opacity.
Skin Contact	Wash with soap and water. Do NOT use solvents (EtOH).	Solvents may increase transdermal absorption of the amine.
Inhalation	Move to fresh air. Support breathing if labored.	Respiratory irritant; can cause bronchospasm in sensitive individuals.
Spill Cleanup	Dampen with water (to prevent dust), absorb with sand.	Prevent dust generation. Neutralize waste with dilute acid before disposal.

References

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